Technical Support Center: Troubleshooting Poor Adhesion in Coatings Containing Metal Carboxylates

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Chromium(III) 2-ethylhexanoate*
CAS No.:	*3444-17-5*
Cat. No.:	*B1583294*

Get Quote

Welcome to the technical support center for researchers, scientists, and formulation professionals. This guide provides in-depth troubleshooting advice and answers to frequently asked questions regarding poor adhesion in coatings that utilize metal carboxylates. The content is structured to diagnose problems systematically, from the substrate up to the final cured film, ensuring a logical and scientifically grounded approach to problem-solving.

Part 1: Troubleshooting Guide

This section is designed to address specific adhesion failures. Each question represents a common issue encountered in the lab, followed by an analysis of root causes, corrective actions, and preventative strategies.

Question 1: My coating is exhibiting complete delamination from the metal substrate. What are the primary causes related to the substrate itself?

© 2026 BenchChem. All rights reserved.

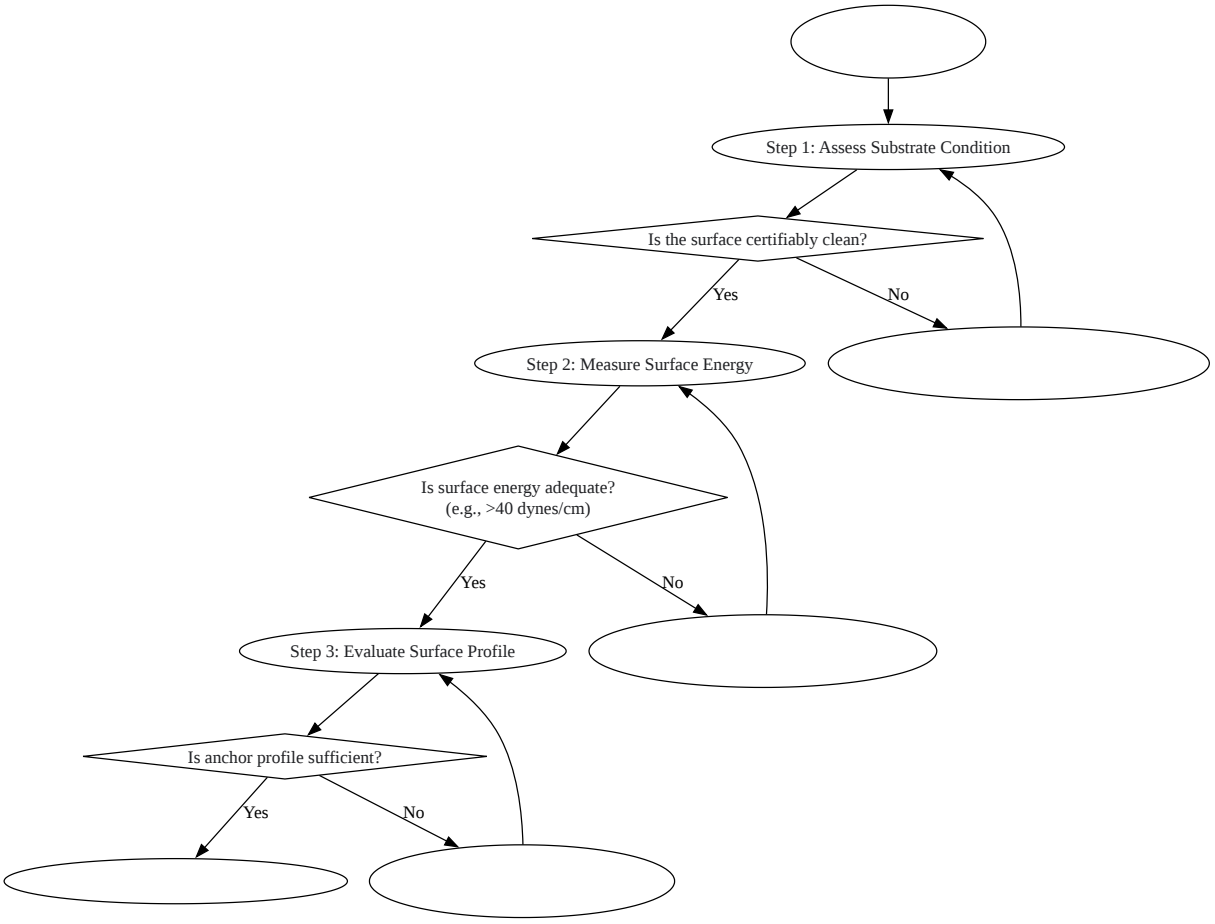
Complete or catastrophic failure at the coating-substrate interface is almost always linked to inadequate surface preparation and poor wetting.[1][2] Adhesion is fundamentally governed by the molecular attraction between the coating and the substrate; if this initial interaction is weak, the bond will fail.[3][4]

Core Causality:

- Surface Contamination: The presence of oils, grease, dust, or previously applied coatings creates a barrier that prevents the new coating from making direct contact with the substrate.[1][5]
- Low Surface Energy: For a liquid coating to achieve intimate contact, its surface tension must be lower than the surface free energy of the substrate.[6][7] Metals naturally have high surface energy, but this can be compromised by contamination or passivation layers.[8] A coating will bead up on a low-energy surface rather than spreading, leading to poor adhesion.[4][7]
- Improper Surface Profile: A completely smooth or polished surface provides little for the coating to "grip" onto mechanically.[1] An appropriate surface roughness, or anchor pattern, increases the surface area and provides sites for mechanical interlocking.[1][9]

Troubleshooting Workflow & Corrective Actions:

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Experimental Protocol: Surface Energy Assessment via Contact Angle

© 2026 BenchChem. All rights reserved.

This protocol provides a method to quantify the substrate's surface energy to determine its readiness for coating.

- Preparation: Ensure the substrate is cleaned using the intended production method (e.g., solvent wiping).
- Dispense Liquid: Place a single, small droplet of a reference liquid (typically deionized water) onto the substrate surface.
- Measurement: Using a goniometer or a camera with analysis software, measure the angle formed between the substrate surface and the tangent of the droplet's edge.
- Interpretation:
  - A low contact angle (< 90°) indicates high surface energy and good wettability.
  - A high contact angle (> 90°) indicates low surface energy and poor wettability.[8]
- Action: If the contact angle is high, the surface requires activation (e.g., plasma treatment, mechanical abrasion) to increase its surface energy.[8][10]

Question 2: I'm observing poor intercoat adhesion in a multi-layer system. Could my metal carboxylate drier package be the cause?

Yes, an imbalanced metal carboxylate drier package is a frequent cause of intercoat adhesion failure, particularly in oxidatively cured coatings like alkyds.[1] This often manifests as delamination between the primer and topcoat.

Core Causality:

Metal carboxylates act as catalysts for the oxidative cross-linking of resin binders.[11][12] They are broadly classified by their mechanism:

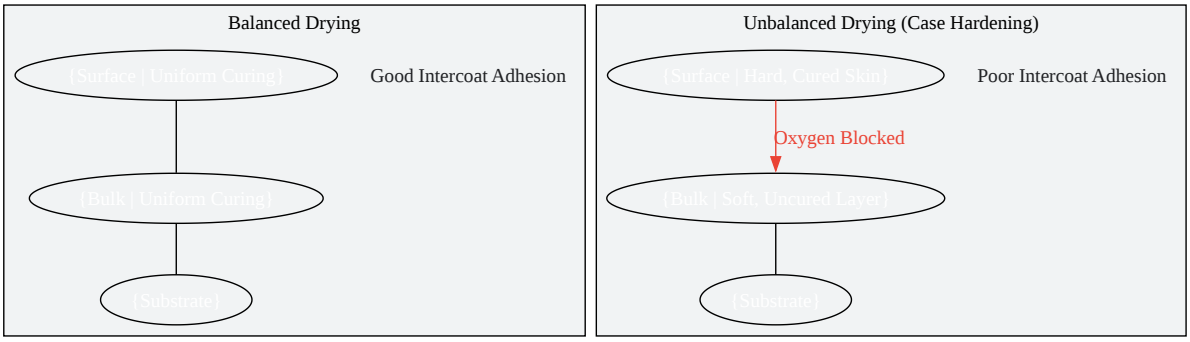
- Surface (Top) Driers: Primarily cobalt-based, these are highly active catalysts that promote rapid polymerization at the coating's surface where oxygen is abundant.[11][13]

© 2026 BenchChem. All rights reserved.

- Through Driers: Metals like zirconium, lead (now rarely used), and strontium work throughout the film's bulk to ensure uniform curing.[13]

- Auxiliary Driers: Calcium and barium do not have catalytic activity on their own but modify the action of primary driers, improve pigment wetting, and keep the film open to allow oxygen penetration.[13][14]

The problem arises when there is an excess of a highly active surface drier (like cobalt) relative to the through driers. This leads to a phenomenon called "case hardening," where the surface cures rapidly, forming a skin that blocks oxygen from penetrating into the bulk of the film.[13] The underlying layer remains soft or uncured, creating a weak boundary layer that the subsequent coat cannot adhere to.



Click to download full resolution via product page

Troubleshooting & Corrective Actions:

- Formulation Review: Analyze the ratio of surface driers to through driers. Reduce the concentration of the primary surface drier (e.g., cobalt) and increase the concentration of through driers (e.g., zirconium) and auxiliary driers (e.g., calcium).

© 2026 BenchChem. All rights reserved.

- Solvent Selection: Ensure the solvent blend does not evaporate too quickly, which can exacerbate surface skinning.
- Recoat Window: Strictly adhere to the coating's specified recoat window. Applying a second coat after the first has fully cured without proper surface preparation (e.g., sanding) can also lead to poor intercoat adhesion.[1]

Metal Carboxylate	Type	Primary Function	Potential Adhesion Issue if Unbalanced
Cobalt	Surface Drier	Highly active oxidation catalyst for fast surface drying.[11][13]	Excess leads to wrinkling and case hardening, blocking through-cure.[14]
Zirconium	Through Drier	Promotes uniform drying throughout the film depth.[13]	Insufficient amount allows surface to skin over a wet underlayer.
Calcium	Auxiliary Drier	Keeps the film matrix open for oxygen penetration, aids pigment wetting.[13][14]	Absence can worsen case hardening and lead to loss-of-dry on storage.[14]
Manganese	Surface/Through	Active drier, but less so than cobalt; can cause discoloration.[14]	Can contribute to surface wrinkling if not balanced.

Question 3: How can I quantitatively assess coating adhesion in my lab to validate my troubleshooting efforts?

Visual inspection can be subjective. A standardized, quantitative method is essential for reliable data. The most widely accepted field and lab method is the Cross-Hatch Adhesion Test,

© 2026 BenchChem. All rights reserved.

governed by standards such as ASTM D3359.[15]

Core Principle:

This test assesses the resistance of a coating to separation from a substrate when a right-angle lattice pattern is scribed into the coating, penetrating through to the substrate.[15][16] A standardized pressure-sensitive tape is applied over the lattice and then rapidly removed.[15] The adhesion is then evaluated by comparing the amount of coating removed with a classification chart.[17]

Experimental Protocol: ASTM D3359 Test Method B (Cross-Cut)

- Preparation: Select a representative area on the coated sample. Ensure the surface is clean and dry.
- Scribing:
  - Using a sharp cutting tool or a dedicated cross-hatch cutter, make a series of parallel cuts through the coating to the substrate.
  - Make a second series of cuts at a 90-degree angle to the first, creating a lattice pattern. The spacing of the cuts depends on the film thickness (1 mm for films <50 µm; 2 mm for films 50-125 µm).
- Cleaning: Gently brush the area with a soft brush to remove any detached flakes or ribbons of coating.
- Tape Application: Apply a piece of the specified pressure-sensitive tape (e.g., Permacel P-99) over the center of the lattice. Smooth the tape into place firmly with a fingertip to ensure good contact.
- Tape Removal: Within 90 seconds of application, grasp the free end of the tape and pull it off rapidly (not jerked) back upon itself at as close to a 180-degree angle as possible.
- Assessment: Examine the grid area for any removal of the coating. Classify the adhesion according to the ASTM D3359 scale.

© 2026 BenchChem. All rights reserved.

ASTM D3359 Adhesion Classification Table

Classification	% Area Removed	Description of Appearance
5B	0%	The edges of the cuts are completely smooth; none of the squares of the lattice is detached.
4B	< 5%	Small flakes of the coating are detached at intersections; less than 5% of the area is affected.
3B	5-15%	Small flakes of the coating are detached along edges and at intersections of cuts. The area affected is 5 to 15% of the lattice.
2B	15-35%	The coating has flaked along the edges and on parts of the squares. The area affected is 15 to 35% of the lattice.
1B	35-65%	The coating has flaked along the edges of cuts in large ribbons and whole squares have detached. The area affected is 35 to 65%.
0B	> 65%	Flaking and detachment worse than Grade 1.
(Source: Based on ASTM D3359 standard)[18]		

Part 2: Frequently Asked Questions (FAQs)

© 2026 BenchChem. All rights reserved.

Q1: Beyond acting as driers, can metal carboxylates function as adhesion promoters?

Yes, certain metal carboxylates can act as adhesion promoters, although this is not their primary function in most coating systems.[19] Adhesion promoters work by forming a chemical bridge between the substrate and the coating resin.[20]

- Mechanism: Some metals can form coordinate bonds or other chemical linkages with functional groups on the substrate surface (like hydroxyl groups on oxidized metals) and also interact with the coating's binder resin.[6][21] For example, iron carboxylates can be used as adhesion promoters in anti-corrosion coatings.[11] Similarly, cobalt carboxylates are well-known adhesion promoters for bonding rubber to steel cords in tires.[22]

- Formulation Consideration: While a standard drier might offer some secondary adhesion benefit, dedicated adhesion promoters (like silanes or phosphate esters) are typically more effective and are formulated specifically for this purpose.[20][23] Using a metal carboxylate primarily as an adhesion promoter would require careful selection and testing, as its catalytic drying activity could negatively impact other properties if not properly balanced.

Q2: How do environmental conditions during curing affect adhesion?

Environmental conditions play a critical role in the curing process and, consequently, in the ultimate adhesion of the coating.[2][24]

- Temperature: Curing is a chemical reaction, and its rate is temperature-dependent.
    - Low Temperatures: Slow down the curing process, potentially leading to an under-cured film with poor mechanical properties and weak adhesion.[25][26]
    - High Temperatures: Can accelerate curing excessively.[27] This can cause the surface to skin over before solvents have escaped, leading to blistering, or it can make the film brittle, which also compromises adhesion.[27][28]
- Humidity: The effect of humidity is highly dependent on the coating chemistry.

© 2026 BenchChem. All rights reserved.

- For solvent-based alkyds, high humidity can slow the evaporation of solvents and may lead to a hazy or blushed film with poor adhesion.[25]
- In some waterborne systems, humidity levels are critical to control the rate of water evaporation and ensure proper film formation.[29]

It is crucial to adhere to the temperature and humidity ranges specified in the coating's technical data sheet to ensure optimal film formation and adhesion.[26][28]

Q3: Can the choice of carboxylate ligand (e.g., octoate vs. naphthenate) influence adhesion?

While the metal itself is the primary driver of catalytic activity, the organic carboxylate ligand can have secondary effects that influence adhesion.

- Wetting and Compatibility: The ligand affects the solubility and compatibility of the metal carboxylate within the resin system. A more compatible drier will be more uniformly distributed, leading to a more uniform cure, which is beneficial for adhesion. Synthetic acids like 2-ethylhexanoate (octoate) or neodecanoate are often preferred over natural naphthenic acids due to their consistent quality and lower odor.[13]
- Interfacial Properties: Some ligands may have a surfactant-like effect, which could subtly alter the wetting characteristics of the liquid coating on the substrate. However, this is generally a minor effect compared to the influence of the substrate's surface energy and the coating's primary wetting agents. Additives specifically designed to modify surface tension are far more impactful.[30]

In practice, the choice of ligand is typically driven by factors like cost, color, odor, and solubility rather than a direct, significant impact on adhesion. The primary concern for adhesion remains the catalytic balance of the metals themselves.

References

- Marvel Industrial Coatings. Coating Failure Troubleshooting. [Link]
- Unichem. (2021, July 19). Top 7 Causes of Adhesive Failure. [Link]

© 2026 BenchChem. All rights reserved.

- NBchao.Com. Adhesion and film peeling caused by coating defects. [Link]
- Teknos. 7 common industrial coating defects and how to fix them. [Link]
- Organometal. METAL CARBOXYLATES & ADDITIVES. [Link]
- GSmach. Troubleshooting Common Lamination Coating Problems: Causes and Solutions. [Link]
- Barannikov, V., et al. Metal carboxylates in paintings – the study of their structure and behaviour. [Link]
- Diva-Portal.org. A Study of Various Parameters Affecting Adhesion of Coatings to Metal Substrates. [Link]
- UL Prospector. (2022, January 12). A Guide to Providing the Perfect Coating Adhesion. [Link]
- APC. Industrial Coatings: Defects, Causes, and Solutions. [Link]
- MDPI. (2018, April 26). Process and Formulation Strategies to Improve Adhesion of Nanoparticulate Coatings on Stainless Steel. [Link]
- Unichem. (2023, April 11). Adhesion to Difficult Substrates: Theories, Failures & Solutions. [Link]
- 3M United Kingdom. Introduction to Surface Energy | The Science of Adhesion. [Link]
- Intrepid Group. (2025, February 25). The Impact of Curing Temperature on the Performance of Powder Coatings. [Link]
- YouTube. (2024, July 2). Cross Hatch Adhesion Test: ASTM D3359. [Link]
- VICHEM. (2025, June 11). Decoding the factors affecting adhesive curing. [Link]
- Deco Chemical Technology Co.,Ltd. (2023, December 4). How to improve adhesion of paint on metal surface. [Link]
- Goldstab Organics. All You Need To Know About Paint Driers. [Link]

© 2026 BenchChem. All rights reserved.

- Henniker Plasma. Adhesion and Surface Energy Explained. [Link]
- Cork Industries. Adhesion Factors of Surface Energy & Surface Tension. [Link]
- Plasmatreat GmbH. Adhesion to Metal in Modern Manufacturing. [Link]
- Laser Technologies Inc. (2023, May 3). Coating Adhesion & Cross Hatch Test governed by ASTM D3359. [Link]
- Google Patents.
- OnlyTRAININGS. Coating formulation defects: How to identify and resolve the issues. [Link]
- ResearchGate. (2025, August 7). Influence of drier combination on through-drying in waterborne alkyd emulsion coatings observed with magnetic resonance profiling. [Link]
- Mactac. What You Didn't Know About Surface Energy: The Basis of Bonding. [Link]
- American Tinning & Galvanizing. (2009, June 1). D3359 – 09´2 - Standard Test Methods for - Measuring Adhesion by Tape Test1. [Link]
- Epoxy Curing Agent. (2025, June 27). What is the influence of the curing temperature on the adhesion of the cured Epoxy Primer? [Link]
- ResearchGate. Adhesion Promoters. [Link]
- Miltec UV. Cross Hatch Adhesion Testing. [Link]
- OMG Americas, Inc. Driers for Waterborne Coatings. [Link]
- JTAPE. (2024, July 4). How Does Surface Energy & Adhesion Work? [Link]
- The ANSI Blog. (2023, May 23). ASTM D3359-23: Tape Test Methods for Measuring Adhesion. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Coating Failure Troubleshooting [marvelcoatings.com]
- 2. adv-polymer.com [adv-polymer.com]
- 3. Mactac | What You Didn't Know About Surface Energy: The Basis of Bonding [mactac.com]
- 4. jtape.com [jtape.com]
- 5. Adhesion and film peeling caused by coating defects [en1.nbchao.com]
- 6. ulprospector.com [ulprospector.com]
- 7. corkindustries.com [corkindustries.com]
- 8. Adhesion to Metal [plasmatreat.com]
- 9. How to improve adhesion of paint on metal surface - Deco Chemical Technology Co.,Ltd [dcachem.com]
- 10. Adhesion and Surface Energy Explained [plasmatreatment.co.uk]
- 11. organometal.eu [organometal.eu]
- 12. What are Metal Carboxylates ? | Metal Carboxylates | DIC Corporation [dic-global.com]
- 13. durachem.com [durachem.com]
- 14. All you need to know ablout paint driers - Goldstab Organics [goldstab.com]
- 15. Coating Adhesion & Cross Hatch Test governed by ASTM D3359 [lasertechnologiesinc.com]
- 16. youtube.com [youtube.com]
- 17. galvanizeit.com [galvanizeit.com]
- 18. ASTM D3359-23: Tape Test Methods for Measuring Adhesion - The ANSI Blog [blog.ansi.org]
- 19. dic-global.com [dic-global.com]
- 20. market.alfa-chemistry.com [market.alfa-chemistry.com]
- 21. diva-portal.org [diva-portal.org]
- 22. Rubber Adhesion Promoters | ECOS [csm.umicore.com]
- 23. specialchem.com [specialchem.com]
- 24. unicheminc.com [unicheminc.com]

© 2026 BenchChem. All rights reserved.

- 25. vichem.vn [vichem.vn]
- 26. zhengfloorpaint.com [zhengfloorpaint.com]
- 27. The Impact of Curing Temperature on the Performance of Powder Coatings [chinapowdercoating.com]
- 28. 7 common industrial coating defects and how to fix them - Teknos [teknos.com]
- 29. specialchem.com [specialchem.com]
- 30. specialchem.com [specialchem.com]

- To cite this document: BenchChem. [Technical Support Center: Troubleshooting Poor Adhesion in Coatings Containing Metal Carboxylates]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583294/docs#technical-support-center-troubleshooting-poor-adhesion-in-coatings-containing-metal-carboxylates]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.